

Preparation of Nangibotide TFA Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: Nangibotide TFA

Cat. No.: B15602848

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nangibotide TFA is a synthetic peptide that acts as a potent and specific inhibitor of the Triggering Receptor Expressed on Myeloid cells-1 (TREM-1).^{[1][2]} The TREM-1 pathway is a crucial amplifier of the innate immune response, and its over-activation can lead to excessive inflammation and tissue damage in conditions such as septic shock, acute lung injury, and osteoarthritis.^{[1][3]} By acting as a decoy receptor, Nangibotide blocks the activation of TREM-1, thereby reducing the inflammatory cascade.^{[2][4][5]} This application note provides a detailed protocol for the preparation of a **Nangibotide TFA** stock solution using dimethyl sulfoxide (DMSO), a common solvent for in vitro studies. Proper preparation and storage of this stock solution are critical for ensuring the compound's stability and the reproducibility of experimental results.

Quantitative Data Summary

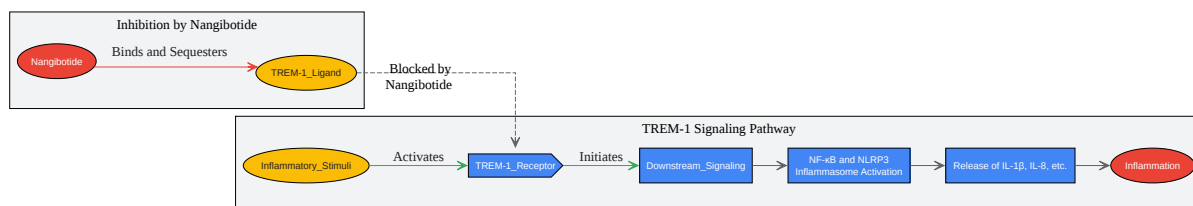
The following table summarizes the key quantitative data for **Nangibotide TFA** relevant to the preparation of a stock solution.

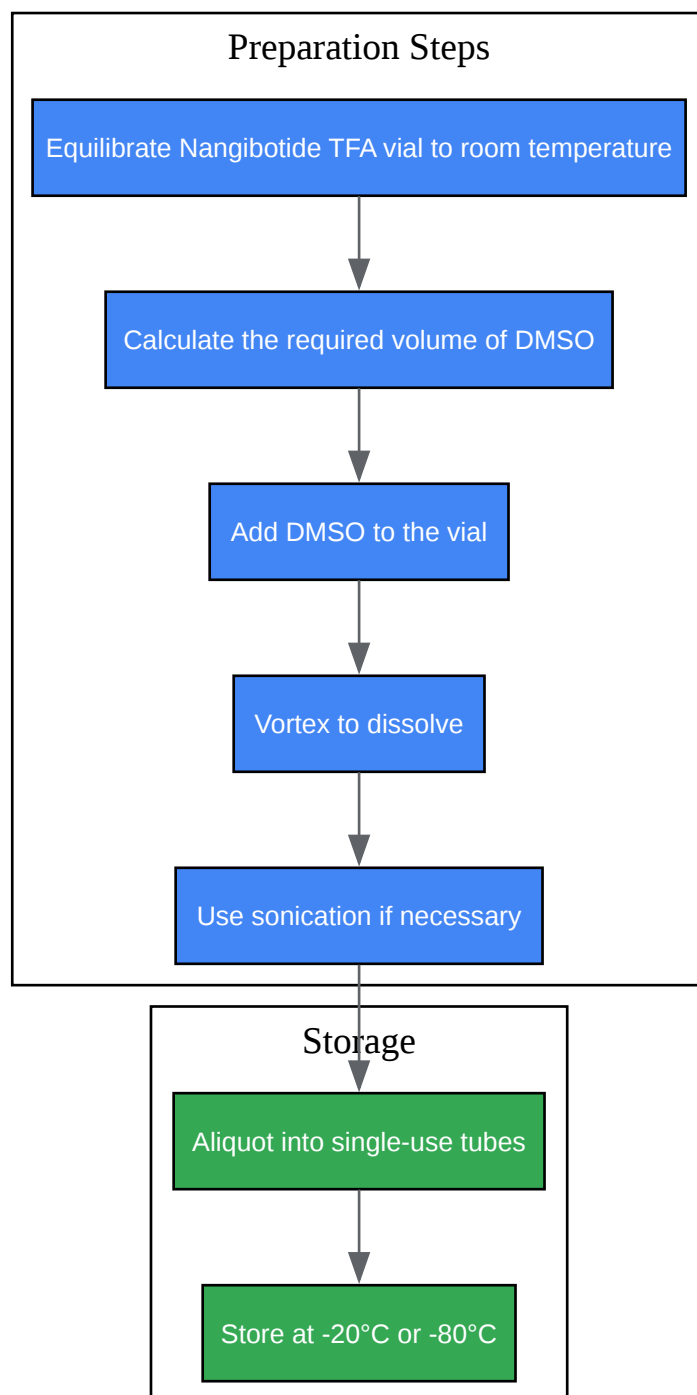
Property	Value	Source(s)
Molecular Weight	1457.46 g/mol	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	≥ 50 mg/mL (34.31 mM)	[1]
≥ 100 mg/mL	[2]	
Storage of Powder	-20°C for 1 year; -80°C for 2 years (sealed, away from moisture and light)	[1]
Storage of DMSO Stock Solution	-20°C for 1 month; -80°C for 6 months (sealed, away from moisture and light)	[1]

Signaling Pathway of Nangibotide

Nangibotide functions by inhibiting the TREM-1 signaling pathway. When TREM-1 is activated by its ligand, it initiates a signaling cascade that amplifies the inflammatory response.

Nangibotide, a synthetic peptide, acts as a decoy receptor, binding to the TREM-1 ligand and preventing its interaction with the TREM-1 receptor. This blockade inhibits downstream signaling, including the activation of NF-κB and the NLRP3 inflammasome, which in turn reduces the production and release of pro-inflammatory cytokines like IL-1β and IL-8.[1]





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- [4. Nangibotide | C54H83N15O21S2 | CID 165360157 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. Triggering receptor expressed on myeloid cells-1 in sepsis, and current insights into clinical studies - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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